

# Identifying Richterite in Hand Specimen: A Technical Guide

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## Compound of Interest

Compound Name: *richterite*

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## Introduction

**Richterite** is a relatively rare sodium calcium magnesium silicate mineral belonging to the amphibole group.<sup>[1][2]</sup> Its identification in hand specimen is crucial for geological and materials science research. This guide provides a comprehensive overview of the techniques and observations required for the accurate identification of **richterite**, summarizing its key characteristics, geological context, and a systematic identification workflow.

## Physical and Chemical Properties

The primary identification of **richterite** in a hand specimen relies on the careful observation of its physical properties. These characteristics, in combination, can provide a strong indication of the mineral's identity.

### Color and Luster

**Richterite** exhibits a variable color palette, ranging from brown, grayish-brown, and yellow to brownish-red, rose-red, and pale to dark green.<sup>[1][3]</sup> Some specimens may also appear colorless or pale green.<sup>[4]</sup> The luster of **richterite** is typically vitreous (glassy).<sup>[1][4]</sup>

### Crystal Habit and Form

**Richterite** crystallizes in the monoclinic system.[2][3] Its crystals are commonly long and prismatic, and may also occur in fibrous aggregates or as rock-bound crystals.[1] The crystals can be flattened and are sometimes found in acicular (needle-like) or asbestiform habits.[3][5] In cross-section, the prismatic crystals often display a typical diamond shape characteristic of amphiboles.[6]

## Hardness and Cleavage

The Mohs hardness of **richterite** is between 5 and 6, meaning it can scratch glass but not a steel file.[1][2] A key diagnostic feature of amphiboles, including **richterite**, is its perfect cleavage on {110}, which intersects at approximately 56° and 124°.[3][5] This distinctive cleavage pattern is often visible in hand specimens and is a critical identification criterion.

## Streak and Fracture

The streak of **richterite**, observed by rubbing the mineral on an unglazed porcelain plate, is typically pale yellow or white.[1][4] Its fracture is uneven and the mineral is brittle.[1]

## Specific Gravity

The specific gravity of **richterite** ranges from approximately 2.9 to 3.5 g/cm<sup>3</sup>. [1][6]

## Quantitative Data Summary

For ease of comparison, the key quantitative properties of **richterite** are summarized in the table below.

Property	Value
Mohs Hardness	5 - 6[1][2]
Specific Gravity	2.9 - 3.5 g/cm <sup>3</sup> [1][6]
Cleavage Angles	~56° and ~124°[3][5]
Refractive Index (n <sub>α</sub> )	1.605 - 1.624[5]
Refractive Index (n <sub>β</sub> )	1.618 - 1.640[5]
Refractive Index (n <sub>γ</sub> )	1.627 - 1.641[5]
Birefringence (δ)	0.021[1]
2V angle (measured)	48° - 68°[5]

## Chemical Composition

**Richterite** is a sodium calcium magnesium silicate hydroxide with the generalized chemical formula  $\text{Na}(\text{NaCa})\text{Mg}_5\text{Si}_8\text{O}_{22}(\text{OH})_2$ . [3][7][8] It is part of the sodium-calcium amphibole subgroup. [3] Iron can substitute for magnesium, forming a series with ferrorichterite. [1][5] Similarly, fluorine can replace the hydroxyl (OH) group to form fluororichterite. [1]

## Geological Context and Associated Minerals

Understanding the geological environment in which a mineral is found can be a powerful tool for identification. **Richterite** typically occurs in specific geological settings:

- **Contact Metamorphosed Limestones:** It is commonly found in thermally metamorphosed limestones and skarns. [1][9]
- **Alkaline Igneous Rocks:** **Richterite** can also be a hydrothermal product in alkaline and mafic igneous rocks. [1][6][9]
- **Manganese-Rich Ore Deposits:** It is also found in some manganese-rich ore deposits. [1]

Identifying minerals commonly associated with **richterite** can further aid in its identification. These associated minerals include:

- [Aegirine](#)[4][6]
- [Albite](#)[4]
- [Arfvedsonite](#)[4][6]
- [Calcite](#)[5][6]
- [Diopside](#)[5][6]
- [Fluorite](#)[4][6]
- [Leucite](#)[5]
- [Pectolite](#)[4][6]
- [Phlogopite](#)[5][6]
- [Quartz](#)[4][6]
- [Sodalite](#)[4][6]
- [Tremolite](#)[2][6]

## Experimental Protocols

While detailed experimental protocols are beyond the scope of this guide, the optical properties listed in the quantitative data table are determined through standard petrographic microscopy techniques. These involve the preparation of a thin section of the mineral and its analysis using a polarized light microscope to measure refractive indices, birefringence, and other optical characteristics.

## Identification Workflow

The following diagram outlines a systematic workflow for the identification of **richterite** in a hand specimen.



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Caption: A flowchart for the systematic identification of **richterite** in hand specimen.

## Conclusion

The identification of **richterite** in a hand specimen is a process of systematic observation and testing of its key physical and chemical properties. By carefully examining its color, luster, hardness, and especially its characteristic amphibole cleavage, and by considering its geological context and associated minerals, researchers and scientists can confidently identify this mineral. For definitive identification, particularly in research applications, these macroscopic observations should be supplemented with more advanced analytical techniques such as petrographic microscopy or X-ray diffraction.

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